A Technical Guide to Foundational Research on Branched-Chain Acyl-CoAs

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Compound of Interest

Compound Name: *16-Methylheptadecanoyl-CoA*

Cat. No.: *B15551507*

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This guide provides an in-depth overview of the core principles of branched-chain acyl-Coenzyme A (BC-ACoA) metabolism, their roles in cellular signaling, and their implications in various disease states. It includes detailed experimental protocols for their analysis and summarizes key quantitative data for researchers, scientists, and drug development professionals.

Metabolism of Branched-Chain Acyl-CoAs

Branched-chain acyl-CoAs are critical intermediates derived from the catabolism of the three essential branched-chain amino acids (BCAAs): leucine, isoleucine, and valine. This metabolic pathway is fundamental for energy production and providing precursors for the synthesis of other molecules.[1][2]

The catabolic process begins with the reversible transamination of BCAAs into their corresponding branched-chain α-keto acids (BCKAs), a reaction catalyzed by the enzyme branched-chain aminotransferase (BCAT).[3][4] A significant portion of these BCKAs are then transported from the muscle to the liver and other tissues for further processing.[4][5] The subsequent and rate-limiting step is the irreversible oxidative decarboxylation of BCKAs by the

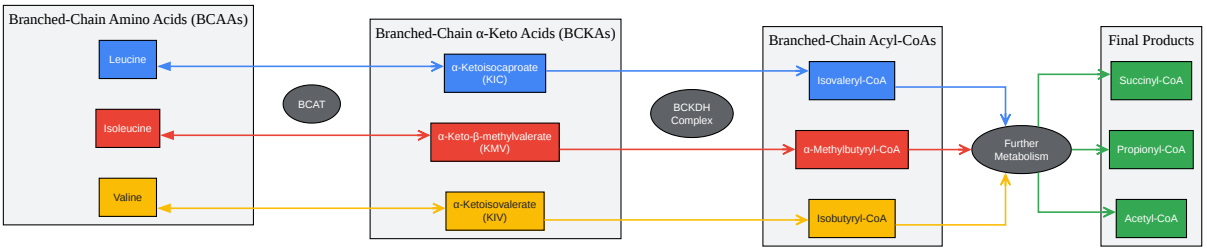
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mitochondrial branched-chain α-keto acid dehydrogenase (BCKDH) complex.[6][7] This reaction yields the respective branched-chain acyl-CoA molecules:

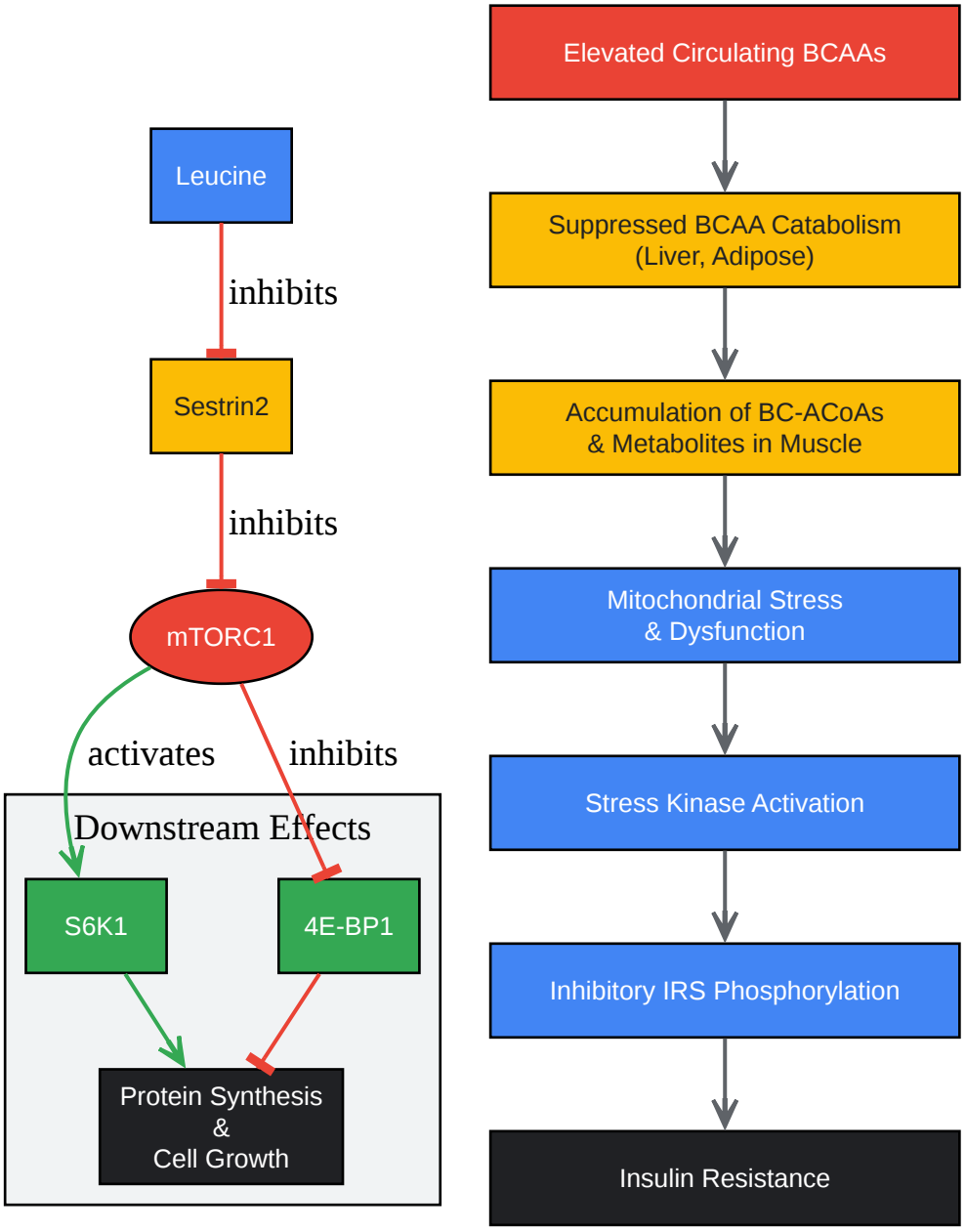
- Isovaleryl-CoA from leucine
- α-methylbutyryl-CoA from isoleucine
- Isobutyryl-CoA from valine

These BC-ACoAs are then further metabolized through a series of reactions akin to fatty acid β-oxidation, ultimately producing key metabolic intermediates like acetyl-CoA, propionyl-CoA, and succinyl-CoA, which can enter the Krebs cycle.[2][3][8][9]

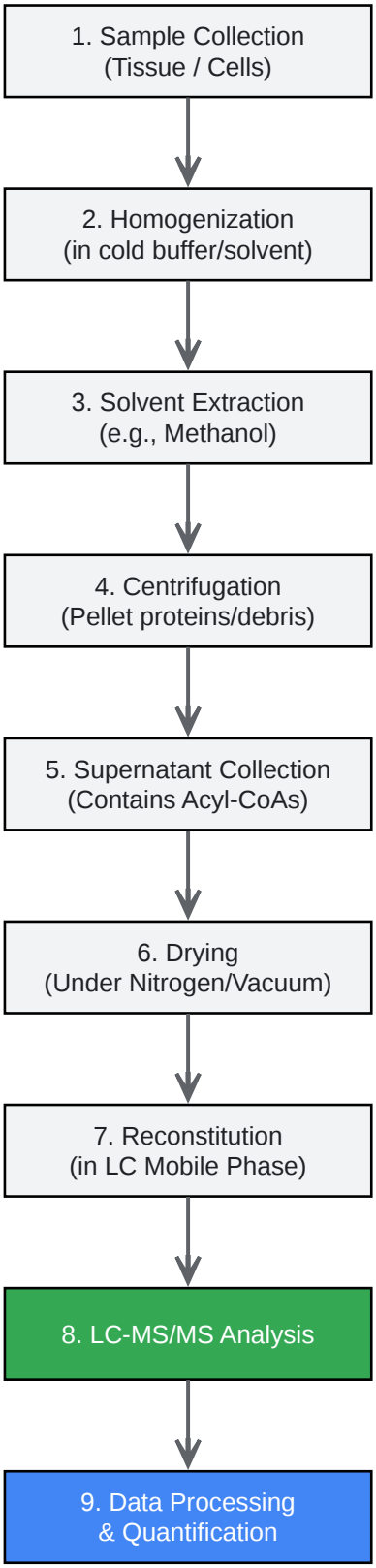
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